

Proper Disposal of 2-Nitroanthraquinone: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: 2-Nitroanthraquinone

Cat. No.: B1658324

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Disclaimer: The following guidance is based on best practices for the disposal of hazardous aromatic nitro compounds. A specific Safety Data Sheet (SDS) for **2-Nitroanthraquinone** (CAS No. 605-27-6) was not available. Therefore, procedures should be adapted in accordance with the SDS for the specific product in use and in compliance with all applicable federal, state, and local regulations.

This document provides essential safety and logistical information for the proper disposal of **2-Nitroanthraquinone**, a chemical that requires careful handling due to its potential hazards. The procedural, step-by-step guidance is intended for researchers, scientists, and drug development professionals to ensure safe and compliant waste management.

Immediate Safety and Hazard Information

2-Nitroanthraquinone, like many aromatic nitro compounds, is classified as a hazardous substance. It is suspected of causing cancer and may cause skin sensitization.^[1] Aromatic nitro compounds can be strong oxidizing agents and may react vigorously with reducing agents, potentially leading to detonation.^[2] They may also form explosive mixtures in the presence of a base.^[2]

Personal Protective Equipment (PPE): When handling **2-Nitroanthraquinone**, it is imperative to use appropriate personal protective equipment to minimize exposure. This includes:

- Eye Protection: Chemical safety goggles or a face shield.

- Hand Protection: Chemical-resistant gloves (e.g., nitrile, neoprene).
- Body Protection: A lab coat, and in cases of potential significant exposure, chemical-resistant coveralls.
- Respiratory Protection: A NIOSH-approved respirator is necessary if dusts are generated.

Quantitative Data for Disposal Planning

The following table summarizes key quantitative data relevant to the safe handling and disposal of **2-Nitroanthraquinone** and similar nitroaromatic compounds.

Parameter	Value / Information	Source / Regulation
CAS Number	605-27-6	--INVALID-LINK--
GHS Hazard Statements	H351: Suspected of causing cancer.	--INVALID-LINK--[1]
RCRA Hazardous Waste Code (Anticipated)	D036 (Nitrobenzene) or other applicable codes based on characteristics (e.g., D001 for ignitability, D003 for reactivity). [3][4][5]	40 CFR 261
UN Number (for transport, anticipated)	UN 2926: Flammable solid, toxic, organic, n.o.s. (Not Otherwise Specified)	--INVALID-LINK--[6]
LD50 (Oral, Rat) for Nitroaromatic Compounds	Varies significantly based on structure. For Nitrobenzene: 600 mg/kg.[7]	--INVALID-LINK--[7]

Experimental Protocols: Step-by-Step Disposal Procedures

The proper disposal of **2-Nitroanthraquinone** from a laboratory setting involves a series of steps to ensure the safety of personnel and compliance with environmental regulations.

Waste Identification and Segregation

- Identify as Hazardous Waste: All unused **2-Nitroanthraquinone** and materials contaminated with it (e.g., gloves, filter paper, absorbent pads) must be treated as hazardous waste.
- Segregate Waste Streams: Do not mix **2-Nitroanthraquinone** waste with other chemical waste streams unless they are known to be compatible. Specifically, keep it separate from:
 - Reducing agents
 - Bases
 - Acids
 - Flammable solvents (unless the **2-Nitroanthraquinone** is dissolved in it and the waste is being collected as a flammable liquid waste).

Packaging of Solid Waste

- Primary Container: Collect solid **2-Nitroanthraquinone** waste in its original container if possible, or in a new, clean, and compatible container with a tightly sealing lid. The container should be made of a material that will not react with the chemical.
- Contaminated Materials: Place contaminated disposable items such as gloves, wipes, and bench paper in a designated, clearly labeled, and sealed plastic bag or a dedicated hazardous waste container.

Labeling

- Hazardous Waste Label: Affix a hazardous waste label to the container as soon as the first piece of waste is added.
- Complete Information: The label must include:
 - The words "Hazardous Waste"
 - The full chemical name: "**2-Nitroanthraquinone**"
 - The CAS Number: "605-27-6"

- The specific hazards (e.g., "Toxic," "Oxidizer," "Suspected Carcinogen")
- The accumulation start date
- The name and contact information of the generating laboratory/researcher

Storage

- Designated Satellite Accumulation Area (SAA): Store the labeled waste container in a designated SAA that is at or near the point of generation.
- Secure and Incompatible Storage: The storage area should be secure and away from incompatible materials. Ensure the container is kept closed at all times except when adding waste.
- Secondary Containment: It is best practice to store the waste container in a secondary containment bin to prevent the spread of material in case of a leak.

Disposal Request and Pickup

- Contact Environmental Health and Safety (EHS): When the container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department or the designated hazardous waste management office.
- Follow Institutional Procedures: Follow your institution's specific procedures for requesting a hazardous waste pickup. Do not attempt to transport the waste yourself.

Mandatory Visualization: Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-Nitroanthraquinone**.

Disposal workflow for **2-Nitroanthraquinone**.

Emergency Procedures for Spills

In the event of a **2-Nitroanthraquinone** spill, immediate and appropriate action is crucial to mitigate risks.

Small Spills (manageable by laboratory personnel)

- **Alert Personnel:** Immediately alert others in the vicinity.
- **Evacuate if Necessary:** If there is a risk of inhalation of dust, evacuate the immediate area.
- **Don PPE:** Put on the appropriate PPE, including a respirator if dust is present.
- **Contain the Spill:** Prevent the powder from spreading by gently covering it with a dry, inert absorbent material such as sand or vermiculite. Do not use combustible materials like paper towels to absorb the bulk of the spill.
- **Collect the Material:** Carefully sweep or scoop the absorbed material into a designated hazardous waste container. Avoid creating dust.
- **Decontaminate the Area:** Clean the spill area with a cloth dampened with a suitable solvent (e.g., ethanol), followed by soap and water. Collect all cleaning materials as hazardous waste.
- **Label and Dispose:** Label the waste container and dispose of it according to the procedures outlined above.

Large Spills (requiring EHS or emergency response)

- **Evacuate Immediately:** Evacuate the laboratory and alert others to do the same.
- **Isolate the Area:** Close the doors to the laboratory and post a warning sign.
- **Call for Emergency Assistance:** Contact your institution's EHS or emergency response team. Provide them with the chemical name, location of the spill, and an estimate of the quantity.
- **Assist Responders:** Meet the emergency responders at a safe location and provide them with any necessary information.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **2-Nitroanthraquinone**, protecting themselves, their colleagues, and the environment.

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